

3-(4-Chlorothiophen-2-yl)propanoic acid

molecular weight and formula

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Compound of Interest

Compound Name: 3-(4-Chlorothiophen-2-yl)propanoic acid

Cat. No.: B1423491

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In-depth Technical Guide on 3-(4-Chlorothiophen-2-yl)propanoic acid

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **3-(4-Chlorothiophen-2-yl)propanoic acid**, a compound of interest in various research and development applications. The following sections detail its fundamental chemical properties.

Physicochemical Properties

The molecular formula and molecular weight are foundational parameters for any chemical entity, crucial for stoichiometric calculations in synthesis, analytical characterization, and formulation development.

Parameter	Value
Molecular Formula	C ₇ H ₇ ClO ₂ S[1]
Molecular Weight	190.65 g/mol [1]

Chemical Structure and Logic

The structural arrangement of atoms within **3-(4-Chlorothiophen-2-yl)propanoic acid** dictates its chemical reactivity and potential biological activity. The diagram below illustrates the connectivity of the constituent atoms.

Caption: Connectivity of **3-(4-Chlorothiophen-2-yl)propanoic acid**.

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References

- 1. chemscene.com [chemscene.com]
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